

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan in vitro assay protocol

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Compound Profile: MC-Gly-Gly-Phe-Gly-(R)- Cyclopropane-Exatecan

This compound is an agent-linker conjugate designed for use in Antibody-Drug Conjugates (ADCs). It consists of a potent DNA Topoisomerase I inhibitor, Exatecan, linked via a cleavable peptide-based linker (MC-Gly-Gly-Phe-Gly) [1] [2] [3].

The tables below summarize its core characteristics and quantitative data.

Table 1: Physicochemical Properties

Property	Specification
CAS Number	2414254-51-4 [1] [2] [4]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [3]
Molecular Weight	1074.12 g/mol [1] [2] [3]
Appearance	Solid; White to off-white or light yellow powder [2] [5] [3]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year [1] [3]

Property	Specification
Solubility	Soluble in DMSO (e.g., 100 mg/mL [2])

Table 2: Biological Activity & Bioassay Data

Assay / Property	Result / Value
Primary Role	Drug-linker conjugate for ADCs [1] [2] [4]
Active Payload	Exatecan [1] [2] [3]
Target	DNA Topoisomerase I [1] [2] [3]
Reported IC ₅₀ (Exatecan)	2.2 μM [1] [2] [3]
Related ADC	SHR-A1811 (contains this drug-linker) [2] [6]

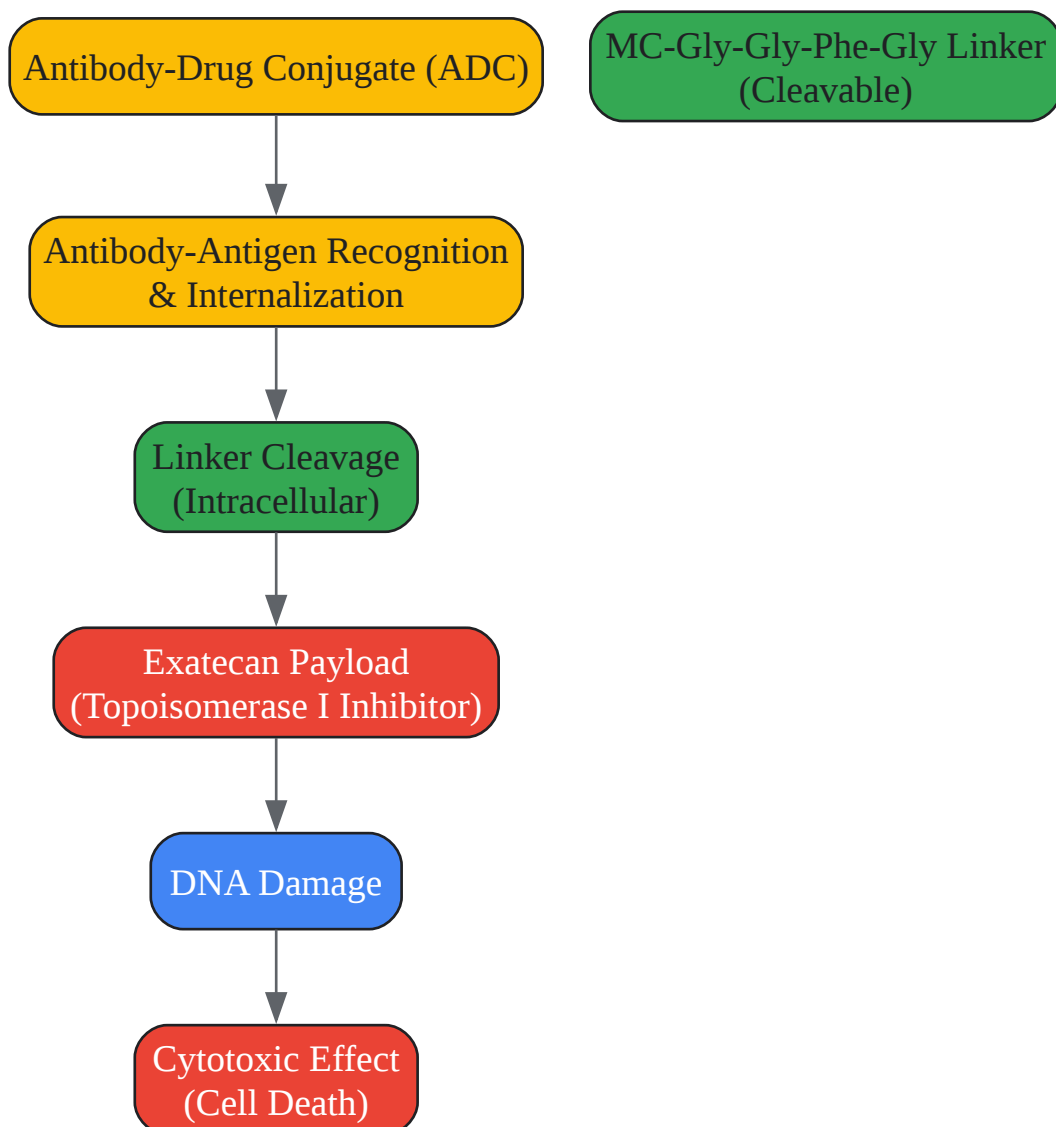
General Guidance for Experimental Work

Although exact protocols are unavailable, the following information can guide your experimental design.

- **Stock Solution Preparation:** For in vitro assays, stock solutions are typically prepared in DMSO. One source suggests a concentration of 100 mg/mL (approximately 93.10 mM) [2]. It is crucial to use freshly opened DMSO if the compound is hygroscopic.
- **In Vitro Formulation:** For cell-based assays, the DMSO stock solution must be diluted into aqueous buffers or cell culture media. The final DMSO concentration should be kept low (often below 0.1-1%) to avoid solvent toxicity to cells [2] [3].

Mechanism of Action within an ADC

The following diagram illustrates the theoretical mechanism of action for this drug-linker conjugate when incorporated into an ADC, based on its described biological function.



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References

1. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
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3. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | Invivochem Exatecan [invivochem.com]
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